

# An In-Depth Technical Guide to the Physical and Chemical Properties of Decamethoxin

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## Compound of Interest

Compound Name: Decamethoxin

Cat. No.: B607030

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## Introduction

**Decamethoxin**, also known as Septefril, is a cationic gemini surfactant with potent antimicrobial properties.<sup>[1]</sup> It exhibits a broad spectrum of activity against Gram-positive and Gram-negative bacteria, viruses, protozoa, and fungi.<sup>[1][2]</sup> Its primary mechanism of action involves the disruption of microbial cell membrane permeability, leading to cell death.<sup>[1]</sup> This technical guide provides a comprehensive overview of the physical and chemical properties of **decamethoxin**, along with detailed experimental protocols and logical workflows for its analysis.

## Core Physical and Chemical Properties

A summary of the key physical and chemical properties of **decamethoxin** is presented in the table below.

Property	Value	Source
Molecular Formula	C <sub>38</sub> H <sub>74</sub> Cl <sub>2</sub> N <sub>2</sub> O <sub>4</sub>	[3]
Molecular Weight	693.9 g/mol	[3]
IUPAC Name	10-[dimethyl-[2-[(1R,2S,5R)-5-methyl-2-propan-2-ylcyclohexyl]oxy-2-oxoethyl]azaniumyl]decyl-dimethyl-[2-[(1R,2S,5R)-5-methyl-2-propan-2-ylcyclohexyl]oxy-2-oxoethyl]azanium dichloride	[3]
CAS Number	38146-42-8	[1]
Appearance	Solid powder	[2]
LogP	2.276	[2]
Hydrogen Bond Donor Count	0	[2]
Hydrogen Bond Acceptor Count	6	[2]
Rotatable Bond Count	21	[2]

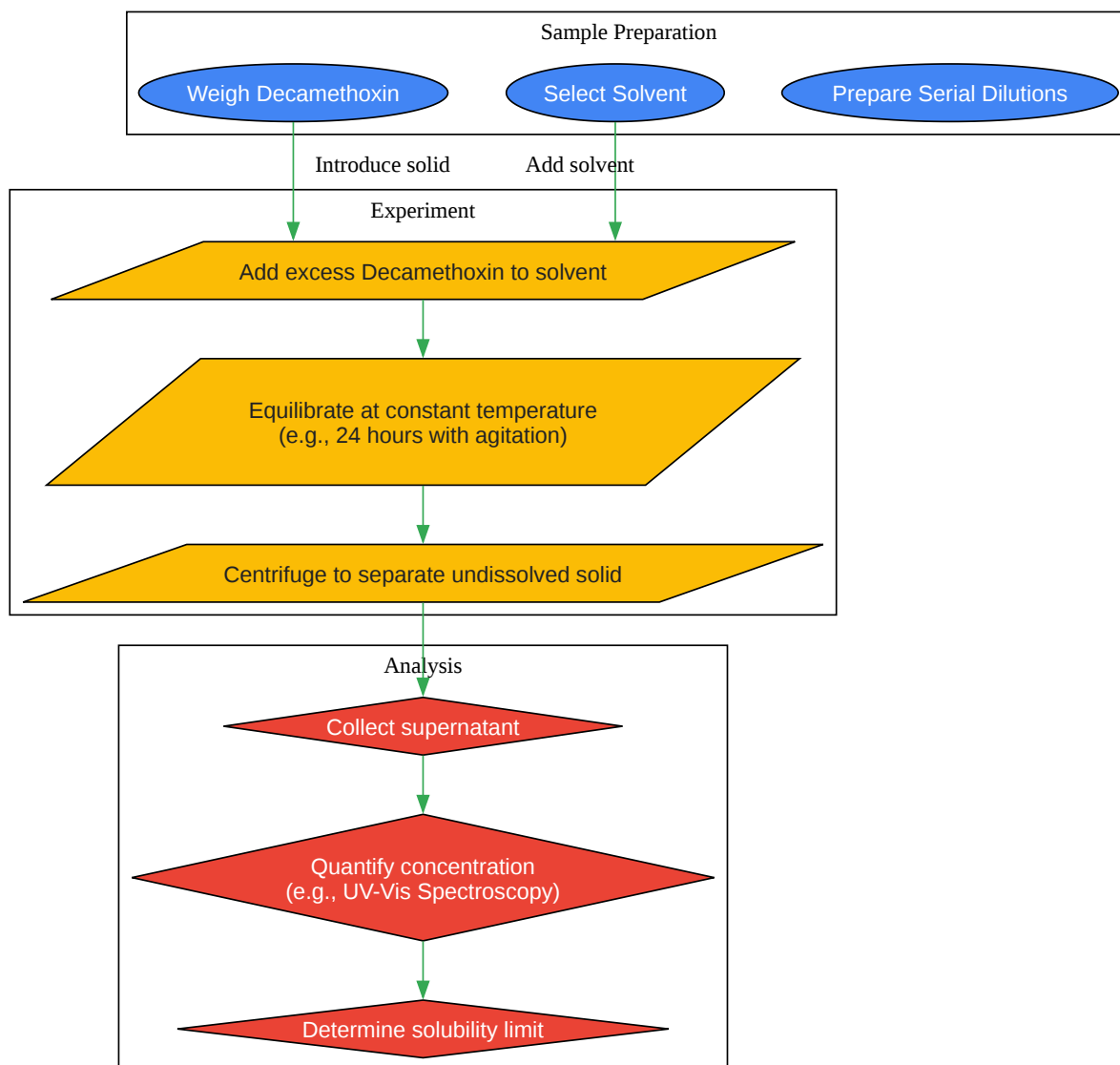
## Solubility Profile

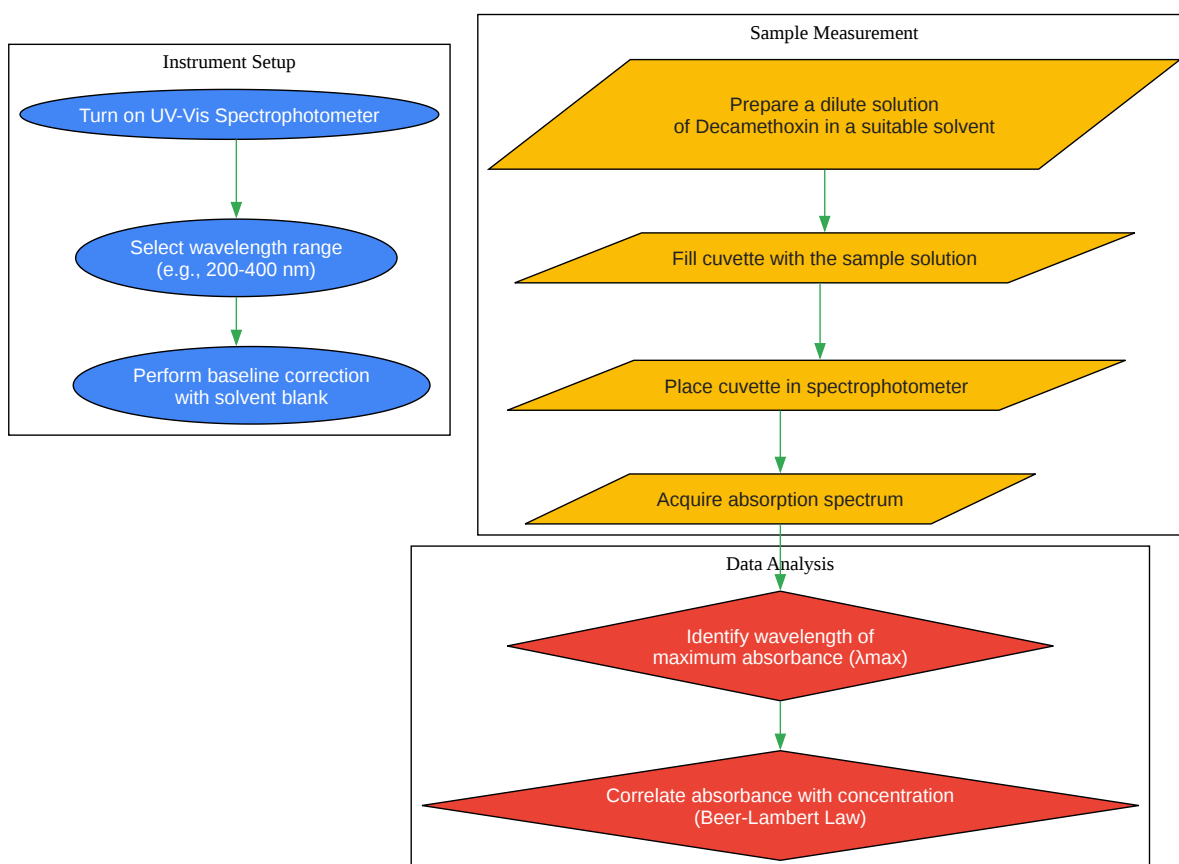
**Decamethoxin** exhibits solubility in a range of solvents, a critical factor for its formulation and application in various experimental and clinical settings.

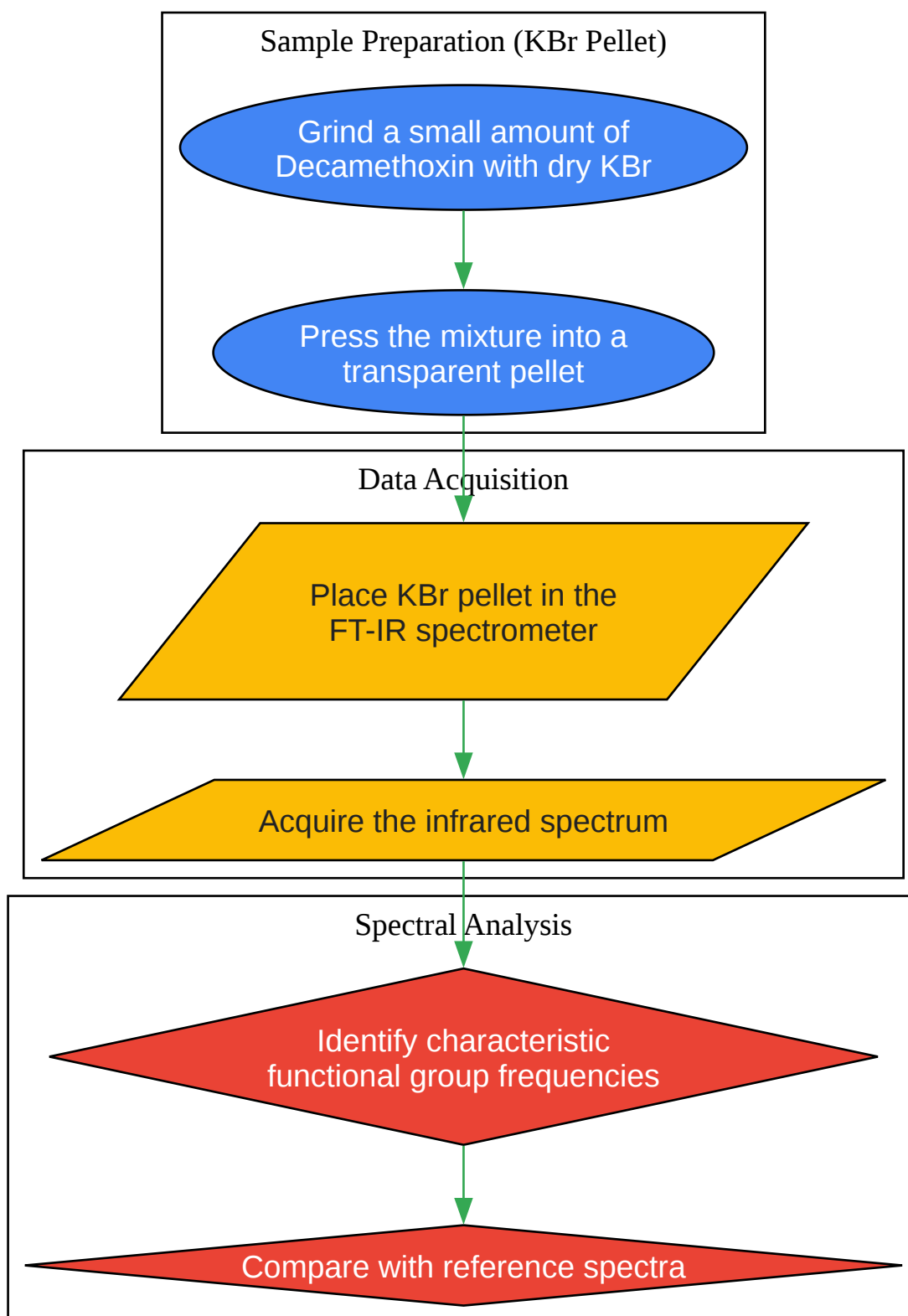
Solvent System	Solubility
10% DMSO / 90% (20% SBE-β-CD in Saline)	≥ 2.5 mg/mL (3.60 mM)[1]
10% DMSO / 90% Corn Oil	≥ 2.5 mg/mL (3.60 mM)[1]

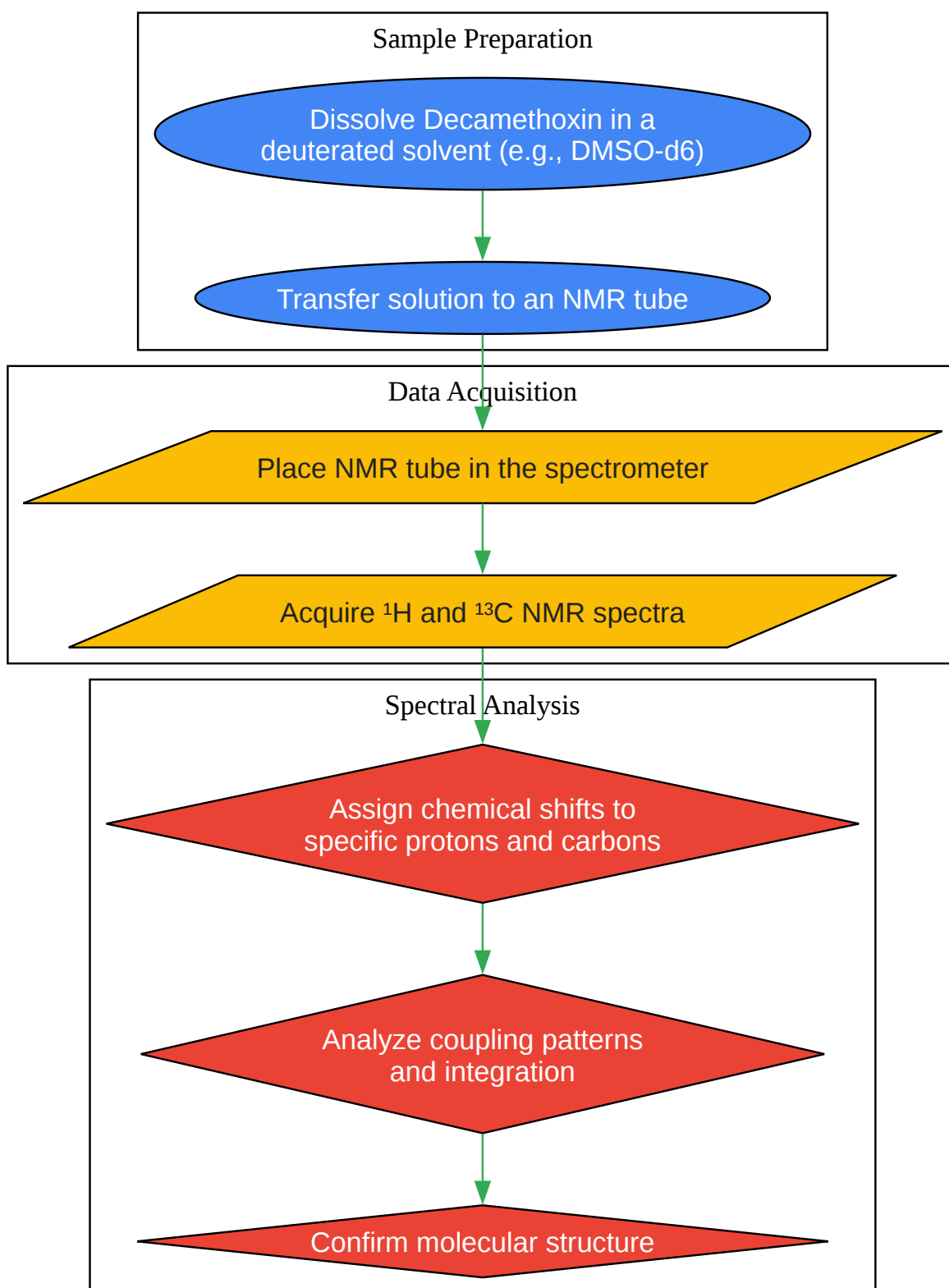
### Experimental Protocol for Solubility Determination

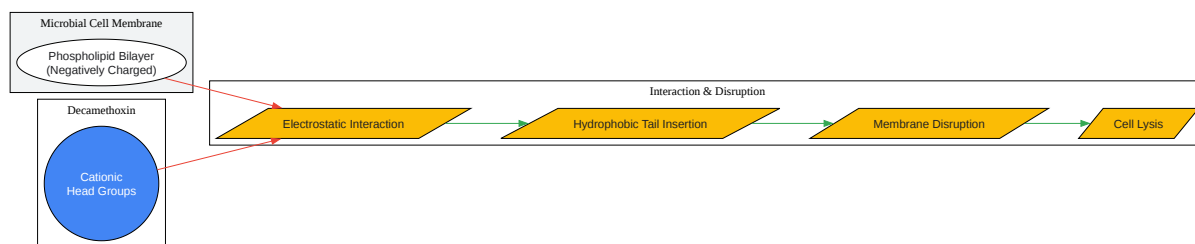
A standardized protocol for determining the solubility of **decamethoxin** in aqueous and organic solvents is outlined below.

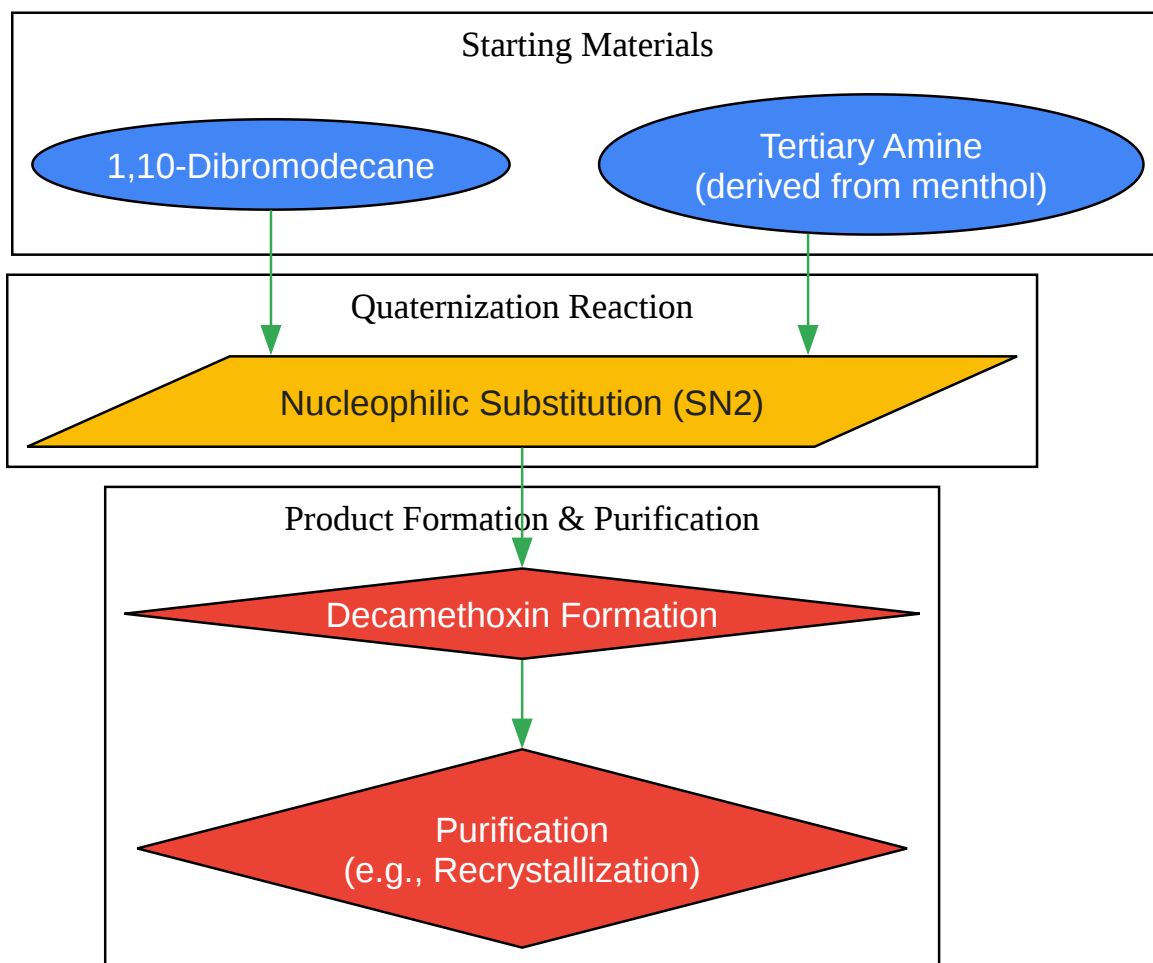












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## References

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- 2. Decamethoxine | bioactive compound | CAS# 38146-42-8 | InvivoChem [invivochem.com]

- 3. Decamethoxin | C<sub>38</sub>H<sub>74</sub>Cl<sub>2</sub>N<sub>2</sub>O<sub>4</sub> | CID 118984404 - PubChem [pubchem.ncbi.nlm.nih.gov]
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